

Application Note: Preparation of Synta66 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Synta66** in dimethyl sulfoxide (DMSO). **Synta66** is a potent and selective inhibitor of the Ca2+ release-activated Ca2+ (CRAC) channel, Orai1, which is a key component of store-operated calcium entry (SOCE) in numerous cell types.[1][2][3] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in studies related to immunology, oncology, and neurobiology.

Chemical and Physical Properties

Synta66 is a white to gray solid compound.[1] Its key properties are summarized below for ease of reference.

Property	Value	Reference
Molecular Formula	C20H17FN2O3	[1]
Molecular Weight	352.36 g/mol	[1]
CAS Number	835904-51-3	[1]
Solubility in DMSO	77.5 mg/mL (approx. 220 mM)	[1]
Purity	>98% (typical)	[3]



Experimental Protocol: Preparing a 50 mM Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **Synta66** in DMSO, a concentration commonly used for subsequent dilution to working concentrations (e.g., $10 \mu M$) for in vitro experiments.[2]

2.1 Materials and Equipment

- Synta66 powder (CAS 835904-51-3)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO, cell culture grade)
- Analytical balance
- Microcentrifuge tubes (1.5 mL, sterile, amber or covered in foil)
- Pipettes and sterile filter tips
- Vortex mixer
- · Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

2.2 Step-by-Step Procedure

- Preparation: Before opening the vial, allow the Synta66 powder to equilibrate to room temperature for at least 60 minutes.[4] This prevents condensation of moisture onto the compound.
- Calculation: To prepare a 50 mM stock solution, calculate the required mass of Synta66.
 - Mass (mg) = Desired Concentration (M) x Molecular Weight (g/mol) x Volume (L)
 - For 1 mL of 50 mM stock:
 - Mass (mg) = 0.050 mol/L * 352.36 g/mol * 0.001 L = 17.62 mg

Methodological & Application



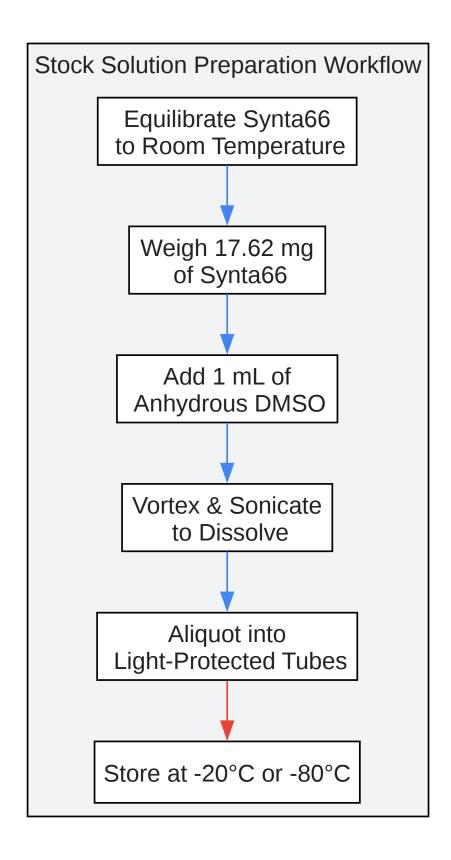


 Weighing: Carefully weigh 17.62 mg of Synta66 powder and transfer it into a sterile 1.5 mL microcentrifuge tube.

• Dissolution:

- Add 1 mL of high-purity, anhydrous DMSO to the tube containing the **Synta66** powder.[1]
- Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (If Necessary): If precipitation or incomplete dissolution is observed, sonicate the solution in a water bath for 5-10 minutes.[1] Gentle warming can also aid dissolution.
- Verification: Ensure the solution is clear and free of any visible particulates before proceeding.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber microcentrifuge tubes or clear tubes wrapped in foil.[1][4]
- 2.3 Workflow for Stock Solution Preparation





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Workflow for preparing **Synta66** stock solution.



Storage and Stability

Proper storage is crucial to maintain the activity of the **Synta66** stock solution.

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1]
+4°C	2 years	[1]	
DMSO Solution	-20°C	1 year	[1]
-80°C	2 years	[1][2]	

Recommendations:

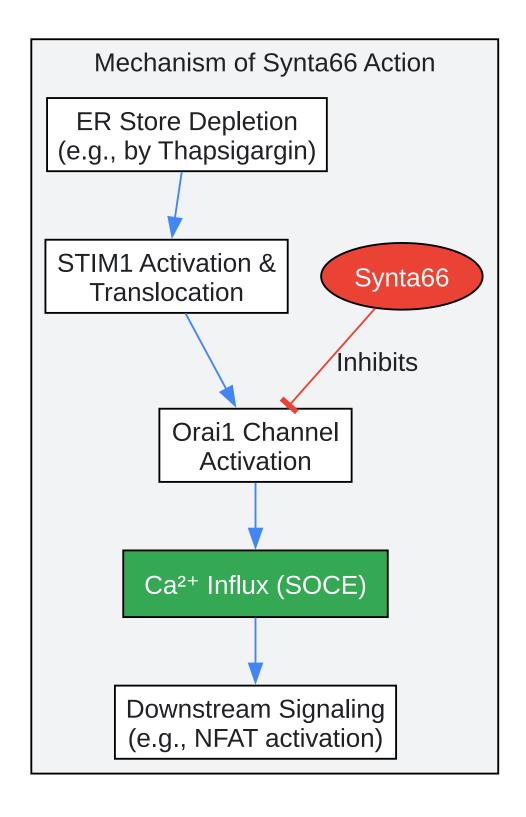
- Store aliquots in tightly sealed vials at -80°C for long-term stability.[1][2]
- · Protect solutions from light.
- Avoid more than one or two freeze-thaw cycles.[1]

Application: Inhibition of Store-Operated Calcium Entry (SOCE)

Synta66 functions by directly blocking the Orai1 channel pore, thereby inhibiting the influx of extracellular Ca²⁺ that occurs following the depletion of endoplasmic reticulum (ER) Ca²⁺ stores.[2][5] This process, known as SOCE, is initiated by the STIM1 protein, which senses ER Ca²⁺ levels and activates Orai1 channels at the plasma membrane upon store depletion.

4.1 Simplified SOCE Signaling Pathway





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Synta66 inhibits the Orai1 channel, blocking SOCE.



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